

An In-depth Technical Guide to ASTM F1839 Foam for Biomechanical Studies

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Compound of Interest

Compound Name: F1839-I

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of rigid polyurethane foam compliant with ASTM F1839, a standard material integral to the biomechanical testing of orthopedic devices and instruments. Its consistent and predictable mechanical properties make it an ideal surrogate for human cancellous bone in a laboratory setting, enabling reproducible and comparative studies critical for research, development, and regulatory submissions.

Introduction to ASTM F1839 Foam

The ASTM F1839 standard specifies the requirements for rigid, unicellular polyurethane foam intended for use as a standardized testing medium.^{[1][2]} While its physical properties are comparable to those of human cancellous bone, it is crucial to note that this material is not intended for implantation.^{[1][2]} The primary utility of this foam lies in its ability to provide a consistent and uniform material for evaluating the mechanical performance of orthopedic devices, such as bone screws, plates, and other fixation systems.^[1] The standard defines several grades of foam, each with specific mechanical properties, allowing researchers to select a material that best simulates the bone quality relevant to their study.

Mechanical Properties of ASTM F1839 Foam

The mechanical characteristics of ASTM F1839 foam are well-defined and are categorized by "grade," which correlates with the foam's density. Higher grades correspond to denser foams with greater strength and stiffness. The following tables summarize the key mechanical

properties for various grades of solid rigid polyurethane foam as specified by the standard and provided by major manufacturers.

Table 1: Density and Compressive Properties of ASTM F1839 Foam

Grade	Density (g/cc)	Compressive Strength (MPa)	Compressive Modulus (MPa)
5	0.08	0.6	16
8	0.13	1.5	38
10	0.16	2.2	58
12	0.19	3.2	81
15	0.24	4.9	123
17	0.27	6.2	155
20	0.32	8.4	210
25	0.40	13	317
30	0.48	18	445
35	0.56	24	592
40	0.64	31	759
50	0.80	48	1148

Data sourced from Sawbones, a leading manufacturer of ASTM F1839 foam.[\[3\]](#)

Table 2: Shear and Tensile Properties of ASTM F1839 Foam

Grade	Shear Strength (MPa)	Shear Modulus (MPa)	Tensile Strength (MPa)	Tensile Modulus (MPa)
5	0.59	7.1	1.0	32
8	1.2	14	1.3	56
10	1.6	19	2.1	86
12	2.1	24	2.5	112
15	2.8	33	3.7	173
17	3.4	39	4.6	205
20	4.3	49	5.6	284
25	5.9	68	8.8	399
30	7.6	87	12	592
35	9.4	108	16	713
40	11	130	19	1000
50	16	178	27	1469

Data sourced from Sawbones, a leading manufacturer of ASTM F1839 foam.[\[3\]](#)

Table 3: Screw Pullout Strength in ASTM F1839 Foam

Grade	Minimum Pullout (N)	Maximum Pullout (N)
5	56.00	-
10	-	-
12	-	-
15	-	-
20	886.7	1176.3
25	-	-
30	-	-
35	-	-
40	-	-
50	-	-

Data for Grade 5 and Grade 20 are adapted from the ASTM F1839-08 standard and related research.^{[4][5]} A complete dataset for all grades is not readily available in a single public source.

Key Experimental Protocols

The following sections detail the methodologies for the most common mechanical tests performed using ASTM F1839 foam. These protocols are based on the referenced ASTM standards.

Compressive Properties Testing (ASTM D1621)

This test determines the compressive strength and modulus of the foam.

Specimen Preparation:

- Specimens should be square or circular in cross-section with a minimum area of 25.8 cm² and a maximum of 232 cm².^[6]

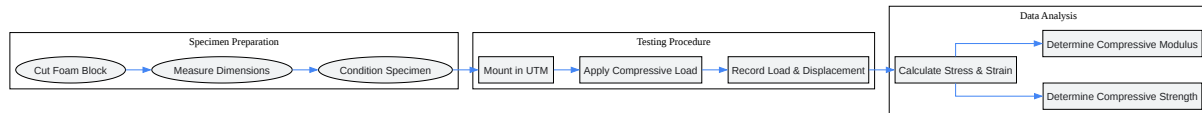
- The minimum height is 25.4 mm, and the maximum height should not exceed the specimen's width or diameter.[6]
- The loaded ends of the specimen must be parallel to each other and perpendicular to the sides.[6]
- For ASTM F1839, specimens are typically 50.8 x 50.8 x 25.4 mm, with the thickness parallel to the foam rise direction.[7]

Procedure:

- Condition the specimens at $24 \pm 2.8^{\circ}\text{C}$ for 3 hours before testing.[7]
- Center the specimen on the lower platen of a universal testing machine.
- Apply a compressive load at a constant rate of crosshead movement. The rate is 2.5 ± 0.25 mm/min for each 25.4 mm of specimen thickness.[8]
- Record the load and crosshead displacement continuously.
- The test continues until a yield point is reached or the specimen is compressed to approximately 13% of its original thickness.[8]

Data Analysis:

- Compressive Stress: Calculated by dividing the load by the initial cross-sectional area of the specimen.[9]
- Compressive Strain: The change in specimen height divided by the initial height.[9]
- Compressive Strength: The stress at the yield point or at 10% deformation if no yield point occurs.[6]
- Compressive Modulus: The slope of the initial linear portion of the stress-strain curve.[9]



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Workflow for Compressive Properties Testing.

Shear Properties Testing (ASTM C273)

This method determines the shear strength and shear modulus of the foam.

Specimen Preparation:

- The specimen thickness should be equal to the thickness of the foam block.
- The width should be at least 50 mm, and the length should be at least twelve times the thickness.^[10]
- For ASTM F1839, specimens are typically 76.2 x 25.4 x 6.35 mm, with the thickness parallel to the foam rise direction.^[7]
- The specimens are bonded to rigid loading plates.

Procedure:

- Condition the specimens at $24 \pm 2.8^{\circ}\text{C}$ for 3 hours before testing.^[7]
- Mount the specimen-plate assembly in a universal testing machine.
- Apply a tensile or compressive load to the plates to induce shear in the foam core.

- The speed of testing should be set to produce failure within 3 to 6 minutes.[\[11\]](#)
- Record the force and displacement continuously.

Data Analysis:

- Shear Stress: Calculated by dividing the shear force by the cross-sectional area of the foam. [\[10\]](#)
- Shear Strain: Determined from the displacement of the loading plates.[\[10\]](#)
- Ultimate Shear Strength: The maximum shear stress the specimen can withstand.[\[10\]](#)
- Shear Modulus: The slope of the initial linear portion of the shear stress-strain curve.[\[10\]](#)

Screw Pullout Testing (ASTM F543, Annex A3)

This test measures the axial force required to pull a bone screw out of the foam block.

Specimen Preparation:

- Use a foam block with dimensions sufficient to allow for a screw insertion depth of at least 20 mm.
- Drill a pilot hole in the foam block. The diameter of the pilot hole is critical and should be specified in the study protocol.
- The foam block is securely clamped to prevent movement during screw insertion and pullout.

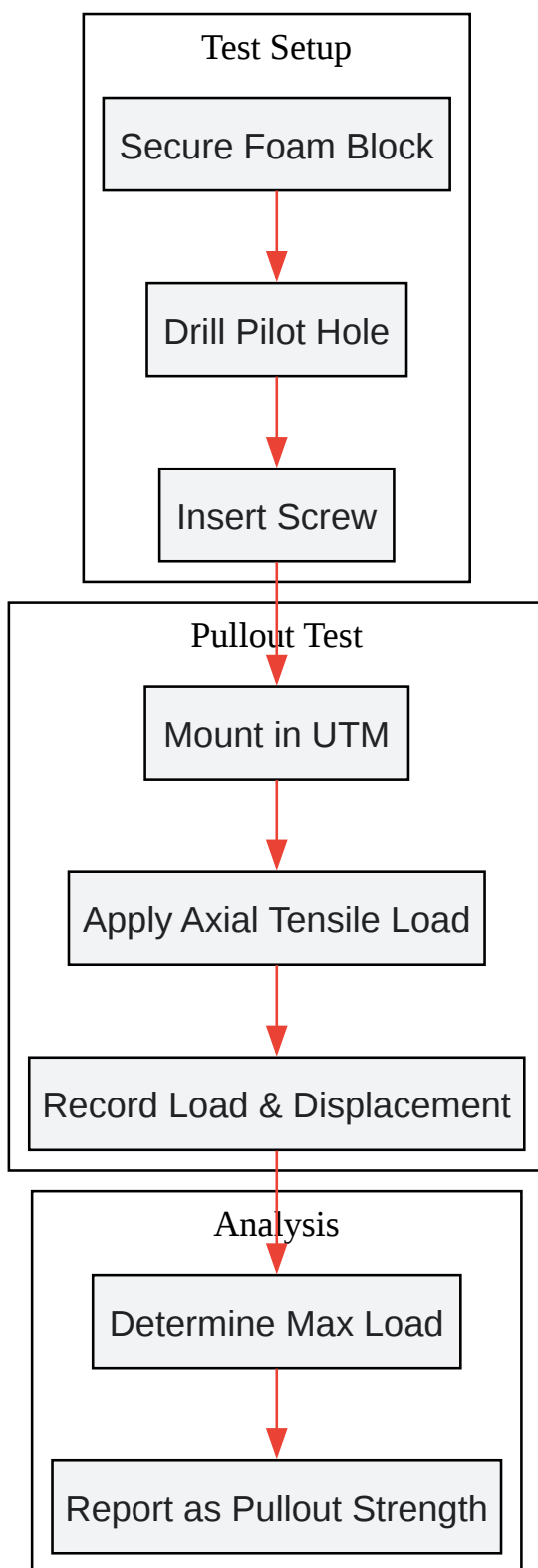
Procedure:

- Insert the bone screw into the pre-drilled pilot hole to a specified depth. Insertion is typically done at a constant rotational speed (e.g., 1-5 rpm).[\[12\]](#)
- Mount the test block in a fixture under the load cell of a universal testing machine.
- Attach a grip or fixture to the head of the screw.
- Apply a tensile load along the axis of the screw at a constant rate of displacement.

- Record the load and displacement until the screw is pulled out of the foam.

Data Analysis:

- Axial Pullout Strength: The maximum load recorded during the pullout test.[\[13\]](#)

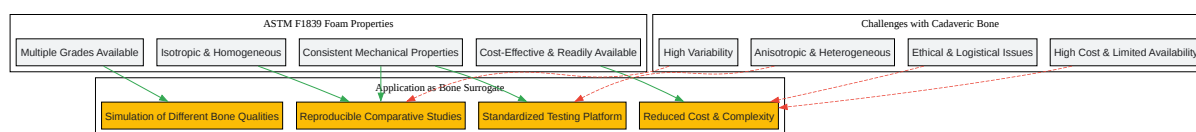


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Experimental Workflow for Screw Pullout Testing.

Rationale for Use as a Cancellous Bone Surrogate

The use of ASTM F1839 foam as a substitute for human cancellous bone in biomechanical testing is justified by several key factors. While not a perfect replica of the biological and architectural complexity of bone, its properties offer a standardized and reproducible alternative.



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ASTM F1839 Foam as a Cancellous Bone Surrogate.

The primary advantage of ASTM F1839 foam is its consistency. Unlike cadaveric bone, which exhibits significant variability in properties due to factors like age, sex, and health status, this synthetic material provides a uniform test medium. This allows for the direct comparison of the performance of different orthopedic devices, which is a fundamental requirement for regulatory approval and product development. The availability of various foam grades further enhances its utility, enabling researchers to simulate a range of bone densities, from osteoporotic to healthy bone.

Conclusion

ASTM F1839 rigid polyurethane foam is an indispensable tool in the field of orthopedic biomechanics. Its standardized mechanical properties, consistency, and versatility make it an excellent surrogate for cancellous bone in a wide array of pre-clinical testing applications. By understanding the material properties and adhering to standardized testing protocols, researchers, scientists, and drug development professionals can generate reliable and

reproducible data to advance the design and evaluation of orthopedic implants and instruments.

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